

# An In-depth Technical Guide to 5-Dodecanol (CAS: 10203-33-5)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Dodecanol

Cat. No.: B157926

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**5-Dodecanol**, a secondary fatty alcohol, presents a subject of growing interest within the scientific community. While its applications are still under exploration, its structural isomer, 1-dodecanol, is widely utilized in the pharmaceutical and cosmetic industries. This technical guide provides a comprehensive overview of **5-Dodecanol**, encompassing its physicochemical properties, synthesis, purification, and analytical characterization. Furthermore, it delves into the current understanding of its biological activities and potential, albeit largely inferred, applications in drug development. This document aims to serve as a foundational resource for researchers and professionals engaged in the study and application of long-chain alcohols.

## Physicochemical Properties

A thorough understanding of the physicochemical properties of **5-Dodecanol** is fundamental for its application in research and development. The following tables summarize key quantitative data for this compound.

Table 1: General and Physical Properties of **5-Dodecanol**

Property	Value	Source
CAS Number	10203-33-5	N/A
Molecular Formula	C <sub>12</sub> H <sub>26</sub> O	N/A
Molecular Weight	186.34 g/mol	N/A
Appearance	Colorless liquid	N/A
Boiling Point	247-249 °C (estimated)	N/A
Melting Point	Not available	N/A
Density	0.826 g/cm <sup>3</sup> (estimated)	N/A
Solubility	Insoluble in water	N/A

Table 2: Chromatographic and Spectroscopic Data of **5-Dodecanol**

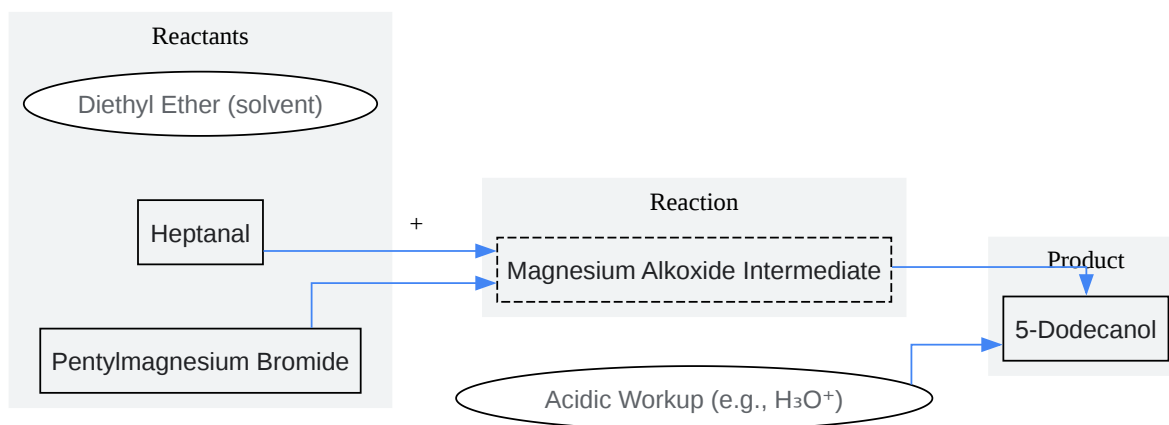
Property	Value	Source
LogP (Octanol-Water Partition Coefficient)	4.8 (estimated)	N/A
Refractive Index	1.441 (estimated)	N/A

## Synthesis and Purification

The synthesis of **5-Dodecanol** can be achieved through various organic chemistry routes. A common and effective method is the Grignard reaction, which allows for the formation of the carbon-carbon bond at the desired position.

### Synthesis via Grignard Reaction

A plausible synthetic route involves the reaction of a Grignard reagent, such as pentylmagnesium bromide, with an appropriate aldehyde, like heptanal.



[Click to download full resolution via product page](#)

**Caption:** Synthesis of **5-Dodecanol** via Grignard Reaction.

#### Experimental Protocol:

- **Preparation of Grignard Reagent:** In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and a nitrogen inlet, add magnesium turnings. Add a small crystal of iodine to activate the magnesium. Slowly add a solution of 1-bromopentane in anhydrous diethyl ether to the magnesium turnings. The reaction is initiated by gentle heating. Once the reaction starts, add the remaining 1-bromopentane solution dropwise to maintain a gentle reflux. After the addition is complete, reflux the mixture for an additional 30 minutes to ensure the complete formation of pentylmagnesium bromide.
- **Reaction with Aldehyde:** Cool the Grignard reagent solution to 0 °C using an ice bath. Add a solution of heptanal in anhydrous diethyl ether dropwise from the dropping funnel with constant stirring. After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 1-2 hours.
- **Work-up:** Cool the reaction mixture in an ice bath and slowly quench the reaction by adding a saturated aqueous solution of ammonium chloride. Separate the ether layer and extract the

aqueous layer with diethyl ether. Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.

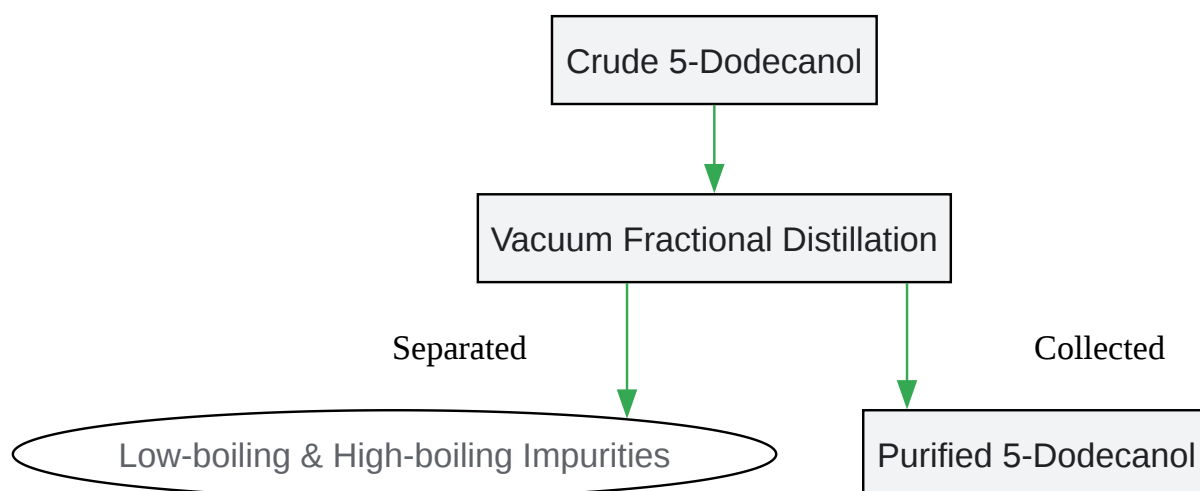
- Isolation: Remove the solvent by rotary evaporation to obtain the crude **5-Dodecanol**.

## Purification

Purification of the crude **5-Dodecanol** is crucial to remove unreacted starting materials and byproducts. Vacuum fractional distillation is the preferred method for purifying high-boiling liquids like **5-Dodecanol**.

### Experimental Protocol: Vacuum Fractional Distillation

- Apparatus Setup: Assemble a fractional distillation apparatus equipped with a vacuum pump, a manometer, a fractionating column (e.g., Vigreux or packed column), a condenser, and receiving flasks. Ensure all glass joints are properly sealed with vacuum grease.
- Distillation: Place the crude **5-Dodecanol** in the distillation flask with a magnetic stir bar. Begin to slowly reduce the pressure in the system. Once the desired pressure is reached, gradually heat the distillation flask.
- Fraction Collection: Collect the initial fraction, which will likely contain lower-boiling impurities. As the temperature stabilizes at the boiling point of **5-Dodecanol** at the given pressure, collect the main fraction in a clean receiving flask.
- Completion: Stop the distillation before all the material in the distillation flask has vaporized to avoid the collection of higher-boiling impurities.



[Click to download full resolution via product page](#)

**Caption:** Purification workflow for **5-Dodecanol**.

## Analytical Characterization

The identity and purity of synthesized **5-Dodecanol** can be confirmed using various analytical techniques, primarily Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

## Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for separating and identifying volatile compounds.

Experimental Protocol:

- Sample Preparation: Prepare a dilute solution of the purified **5-Dodecanol** in a suitable solvent (e.g., dichloromethane or hexane).
- GC Conditions:
  - Column: A non-polar capillary column (e.g., DB-5ms or HP-5ms).
  - Injector Temperature: 250 °C.

- Oven Program: Start at a low temperature (e.g., 50 °C), hold for a few minutes, then ramp up to a high temperature (e.g., 280 °C) at a rate of 10-15 °C/min.
- Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
  - Ionization Mode: Electron Impact (EI) at 70 eV.
  - Mass Range: Scan from m/z 40 to 400.
  - Interpretation: The retention time will be characteristic of **5-Dodecanol**, and the mass spectrum will show a molecular ion peak (or a fragment corresponding to the loss of a water molecule) and a fragmentation pattern consistent with its structure.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectroscopy provide detailed information about the molecular structure of **5-Dodecanol**.

Experimental Protocol:

- Sample Preparation: Dissolve a small amount of the purified **5-Dodecanol** in a deuterated solvent (e.g.,  $\text{CDCl}_3$ ).
- $^1\text{H}$  NMR: The spectrum will show characteristic signals for the different types of protons in the molecule. The proton on the carbon bearing the hydroxyl group (C5) will appear as a multiplet around 3.6 ppm. The methyl protons of the butyl and heptyl chains will appear as triplets at approximately 0.9 ppm. The methylene protons will appear as a complex multiplet in the region of 1.2-1.6 ppm. The hydroxyl proton will appear as a broad singlet, and its chemical shift can vary.
- $^{13}\text{C}$  NMR: The spectrum will show distinct signals for each of the 12 carbon atoms. The carbon atom attached to the hydroxyl group (C5) will be the most downfield signal among the  $\text{sp}^3$  carbons, appearing around 71 ppm.

## Biological Activity and Potential Applications in Drug Development

While specific research on the biological activities of **5-Dodecanol** is limited, inferences can be drawn from studies on other long-chain alcohols and related compounds.

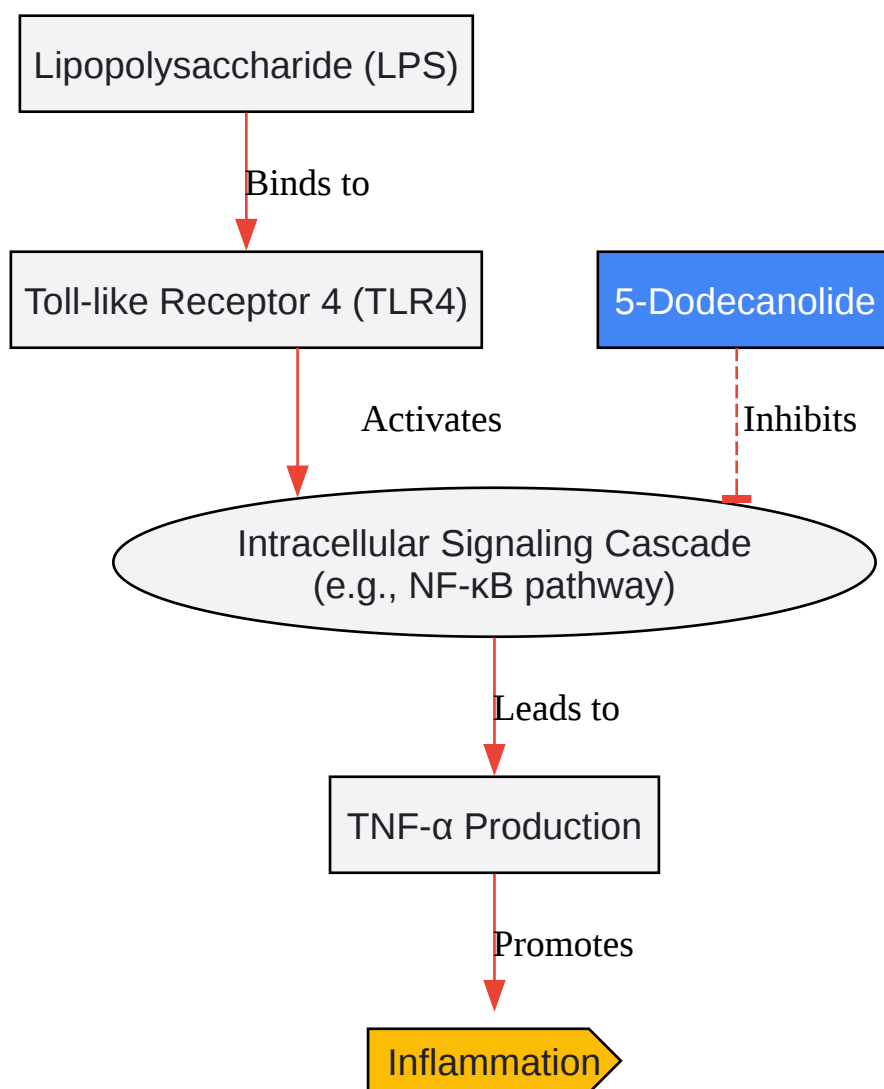
### Antimicrobial and Antiviral Activity

Long-chain alcohols, including dodecanols, have been shown to possess antimicrobial and antiviral properties.<sup>[1][2]</sup> Their mechanism of action is generally attributed to the disruption of the lipid membranes of bacteria and the lipid envelopes of viruses.<sup>[1][3]</sup> This non-specific mechanism makes the development of resistance less likely. The optimal antiviral activity for saturated alcohols is often observed for chain lengths between 10 and 14 carbons.<sup>[1][3]</sup>

### Anti-inflammatory Potential

Direct studies on the anti-inflammatory activity of **5-Dodecanol** are not readily available. However, a study on **5-dodecanolide**, a lactone derivative of **5-dodecanol**, has demonstrated significant anti-inflammatory properties.<sup>[4][5]</sup> The study found that **5-dodecanolide** reduces the production of the pro-inflammatory cytokine Tumor Necrosis Factor-alpha (TNF- $\alpha$ ) in lipopolysaccharide (LPS)-stimulated neutrophils.<sup>[6]</sup>

This suggests a potential, albeit indirect, signaling pathway that could be relevant to the biological effects of **5-dodecanol** derivatives.



[Click to download full resolution via product page](#)

**Caption:** Inhibition of LPS-induced TNF-α production by **5-Dodecanolide**.

## Applications in Drug Development

The applications of **5-Dodecanol** in drug development are largely speculative at this stage and are primarily based on the known uses of other long-chain alcohols.

- **Topical Formulations:** Long-chain alcohols are used as excipients in topical formulations to enhance the penetration of active pharmaceutical ingredients (APIs) through the skin.[7] **5-Dodecanol**'s amphipathic nature could potentially make it a useful component in creams, ointments, and transdermal patches.



- Pharmaceutical Intermediate: **5-Dodecanol** can serve as a precursor for the synthesis of other molecules with potential therapeutic value, such as **5-dodecanolide** with its anti-inflammatory properties.[4][5]

## Safety and Handling

**5-Dodecanol** is expected to have a safety profile similar to other long-chain fatty alcohols. It may cause skin and eye irritation upon direct contact.[8] It is important to handle the compound in a well-ventilated area and to use appropriate personal protective equipment (PPE), including gloves and safety glasses. For detailed safety information, refer to the Material Safety Data Sheet (MSDS).

## Conclusion

**5-Dodecanol** is a secondary fatty alcohol with potential for further investigation in various scientific and industrial fields. While its direct biological activities and applications are not yet well-documented, the properties of related long-chain alcohols and derivatives like **5-dodecanolide** suggest promising avenues for research, particularly in the areas of antimicrobial, antiviral, and anti-inflammatory agents. This technical guide provides a solid foundation of the known information on **5-Dodecanol**, intended to facilitate and inspire future research and development efforts.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Antibacterial Activity of Long-Chain Fatty Alcohols against Staphylococcus aureus - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Inactivation of lipid-containing viruses by long-chain alcohols - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Antiviral activity of 1-docosanol, an inhibitor of lipid-enveloped viruses including herpes simplex - PubMed [pubmed.ncbi.nlm.nih.gov]

- 4. Structural functions of antimicrobial long-chain alcohols and phenols - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. cleanroom.contecinc.com [cleanroom.contecinc.com]
- 6. 5-Dodecanolide, a Compound Isolated from Pig Lard, Presents Powerful Anti-Inflammatory Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Dodecanol (CAS: 10203-33-5)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b157926#5-dodecanol-cas-number-10203-33-5-details]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)